

# Heme Oxygenase-1-IN-2: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Heme Oxygenase-1-IN-2	
Cat. No.:	B12418898	Get Quote

An In-depth Examination of the Novel Heme Oxygenase-1 Inhibitor for Drug Development Professionals, Researchers, and Scientists

This technical guide provides a comprehensive overview of **Heme Oxygenase-1-IN-2**, a novel and potent inhibitor of Heme Oxygenase-1 (HO-1). This document consolidates critical information from its Material Safety Data Sheet (MSDS), foundational research, and experimental data to serve as an essential resource for its application in research and development.

## **Core Compound Information & Safety Data**

**Heme Oxygenase-1-IN-2** is a small molecule inhibitor with significant potential in anticancer research due to its potent in vitro antiproliferative activity.[1]

Material Safety Data Sheet (MSDS) Summary:



Property	Value	Reference
Chemical Formula	C19H18CIN3O	[1]
Molecular Weight	339.82 g/mol	[1]
CAS Number	2839158-50-6	[1]
Appearance	Solid powder	N/A
Solubility	Soluble in DMSO	N/A
Storage	Store at -20°C as a powder or -80°C in solvent. Keep away from direct sunlight and ignition sources.	[1]

#### Hazard Identification and Handling Precautions:

The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Standard laboratory personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[1] Handling should be performed in a well-ventilated area, and the formation of dust and aerosols should be avoided.[1]

GHS Hazard Statements	Precautionary Statements
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.
H410: Very toxic to aquatic life with long lasting effects	P270: Do not eat, drink or smoke when using this product.
P273: Avoid release to the environment.	
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330: Rinse mouth.	-
P391: Collect spillage.	
P501: Dispose of contents/container to an approved waste disposal plant.	



## **Mechanism of Action and Biological Activity**

Heme Oxygenase-1 (HO-1) is a critical enzyme in heme catabolism, breaking it down into biliverdin, free iron, and carbon monoxide. In many cancers, HO-1 is overexpressed and contributes to tumor cell survival, proliferation, and resistance to therapy. **Heme Oxygenase-1-IN-2** is a novel acetamide-based inhibitor of HO-1.[1]

Quantitative Biological Data:

Parameter	Value	Cell Line/System
HO-1 Inhibition IC <sub>50</sub>	0.95 μΜ	Recombinant human HO-1
Antiproliferative GI <sub>50</sub> (DU145)	1.9 μΜ	Human prostate cancer cells
Antiproliferative GI <sub>50</sub> (U87MG)	2.5 μΜ	Human glioblastoma cells

Data sourced from the primary discovery publication.

## **Experimental Protocols**

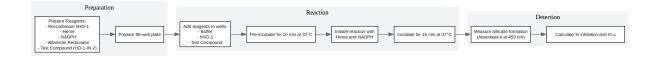
The following are detailed methodologies for key experiments involving **Heme Oxygenase-1-IN-2**, adapted from the primary literature.

## **In Vitro HO-1 Inhibition Assay**

This protocol details the measurement of the inhibitory activity of **Heme Oxygenase-1-IN-2** on recombinant human HO-1.

**Experimental Workflow:** 





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Workflow for in vitro HO-1 inhibition assay.

#### Methodology:

- Reagent Preparation: Prepare solutions of recombinant human HO-1, hemin, NADPH, and biliverdin reductase in phosphate buffer. Prepare serial dilutions of Heme Oxygenase-1-IN-2 in DMSO.
- Reaction Setup: In a 96-well plate, add the phosphate buffer, recombinant HO-1, and the test compound at various concentrations.
- Pre-incubation: Pre-incubate the plate at 37°C for 10 minutes.
- Reaction Initiation: Initiate the enzymatic reaction by adding hemin and NADPH to each well.
- Incubation: Incubate the reaction mixture at 37°C for 15 minutes.
- Detection: The biliverdin produced is converted to bilirubin by biliverdin reductase. Measure the absorbance of bilirubin at 450 nm using a microplate reader.
- Data Analysis: Calculate the percentage of inhibition for each concentration of Heme
  Oxygenase-1-IN-2 and determine the IC<sub>50</sub> value by non-linear regression analysis.

## **Cell Viability (MTT) Assay**

This protocol is for assessing the antiproliferative effects of **Heme Oxygenase-1-IN-2** on cancer cell lines.



#### Experimental Workflow:



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Workflow for cell viability (MTT) assay.

#### Methodology:

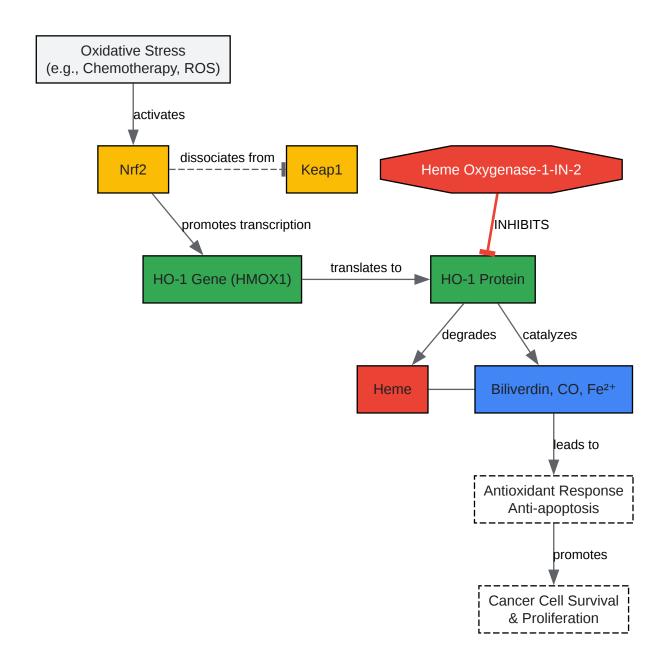
- Cell Seeding: Seed cancer cells (e.g., DU145 or U87MG) in 96-well plates at an appropriate density and allow them to adhere for 24 hours.
- Compound Treatment: Treat the cells with a range of concentrations of Heme Oxygenase-1-IN-2 and a vehicle control (DMSO).
- Incubation: Incubate the treated cells for 72 hours.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours to allow the formation of formazan crystals.
- Solubilization: Add DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the GI<sub>50</sub> (concentration for 50% of maximal inhibition of cell proliferation).

## **Signaling Pathways**

Inhibition of HO-1 by **Heme Oxygenase-1-IN-2** is hypothesized to induce cancer cell death through the accumulation of reactive oxygen species (ROS) and subsequent cellular stress. While the precise downstream signaling cascade of this specific inhibitor is a subject of



ongoing research, the general pathway of HO-1's role in cancer cell survival is well-documented.



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HO-1 signaling in cancer and point of inhibition.

This diagram illustrates that cellular stressors upregulate HO-1 expression via the Nrf2 pathway. HO-1 then degrades pro-oxidant heme, producing cytoprotective molecules that promote cancer cell survival. **Heme Oxygenase-1-IN-2** directly inhibits the enzymatic activity of the HO-1 protein, thereby blocking this pro-survival pathway.



This technical guide serves as a foundational resource for the use of **Heme Oxygenase-1-IN-2** in a research setting. For further details, it is highly recommended to consult the primary research articles and the full Safety Data Sheet provided by the supplier.

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### References

- 1. medchemexpress.com [medchemexpress.com]
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